

Technical Guide: (2-Propoxybenzyl)hydrazine (CAS 2682114-21-0)

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Compound of Interest

Compound Name: (2-Propoxybenzyl)hydrazine

Cat. No.: B15123142

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Disclaimer: Information available in the public domain regarding **(2-Propoxybenzyl)hydrazine** (CAS 2682114-21-0) is limited. This guide provides the available chemical data and presents general information on related compounds and methodologies as a proxy for a comprehensive technical overview. The experimental protocols and potential applications described herein are based on the broader class of hydrazine and hydrazone compounds and should not be considered specific to **(2-Propoxybenzyl)hydrazine** without further experimental validation.

Core Compound Information

(2-Propoxybenzyl)hydrazine is commercially available, typically as its hydrochloride salt. Basic chemical identifiers and properties are summarized below.

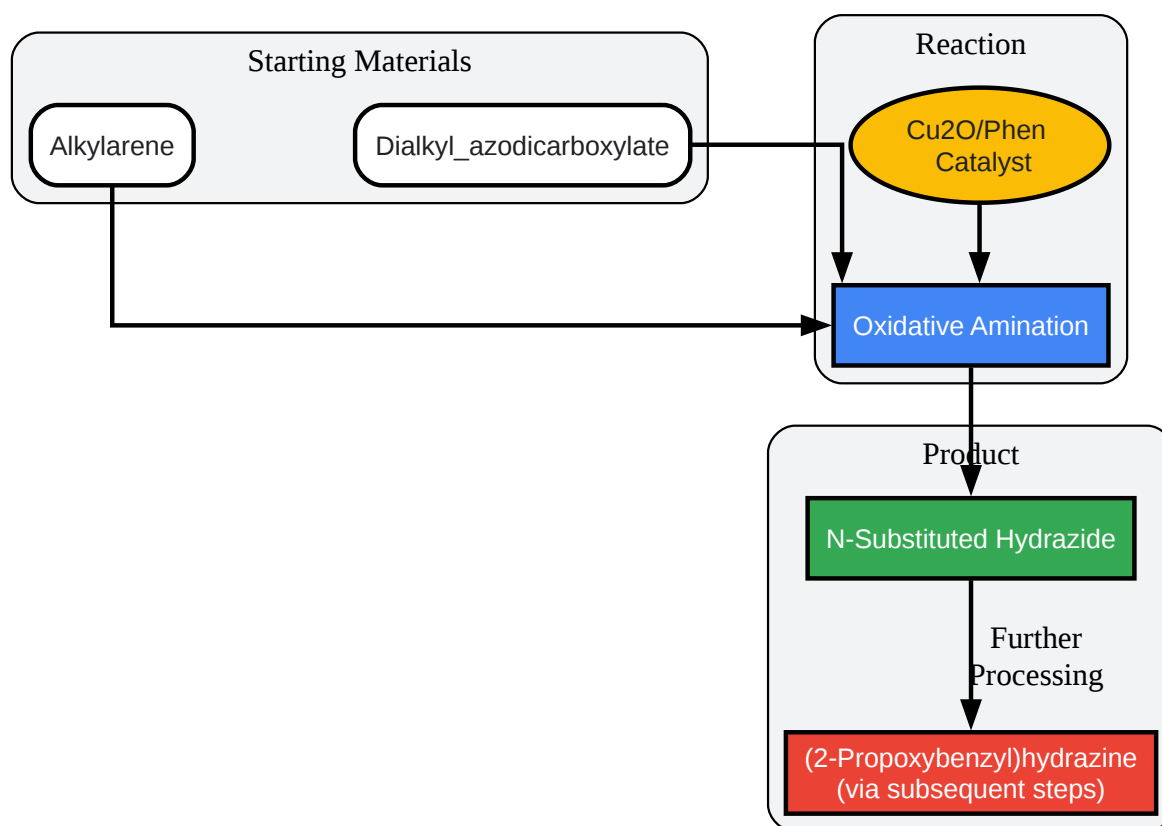
Identifier	Value	Source
CAS Number	2682114-21-0	[1] [2]
Compound Name	(2-Propoxybenzyl)hydrazine hydrochloride	[1] [2]
Linear Formula	C ₁₀ H ₁₇ ClN ₂ O	[1] [2]
Molecular Weight	216.71 g/mol	N/A

Synthesis and Manufacturing

A specific, peer-reviewed synthesis protocol for **(2-Propoxybenzyl)hydrazine** is not readily available in the searched literature. However, general methods for the synthesis of benzyl hydrazine derivatives have been described. A common approach involves the amination of benzylic C(sp³)–H bonds.

One such generalized method is the reaction of alkylarenes with dialkyl azodicarboxylates. This process is often catalyzed by a copper-based system, such as Cu₂O with a phenanthroline ligand. This reaction facilitates the formation of N-substituted hydrazides, which can be further processed to yield the desired hydrazine derivative.

Below is a conceptual workflow for the synthesis of a benzyl hydrazine derivative.



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Caption: Conceptual synthesis workflow for benzyl hydrazine derivatives.

Potential Biological Activity of Hydrazone Derivatives

While no specific biological activity has been documented for **(2-Propoxybenzyl)hydrazine**, the broader class of compounds known as hydrazones have been investigated for a wide range of pharmacological effects. Hydrazones possess the structural feature -NHN=CH- and are known to exhibit diverse biological activities. It is important to note that these are general activities of the hydrazone class and may not be applicable to **(2-Propoxybenzyl)hydrazine**.

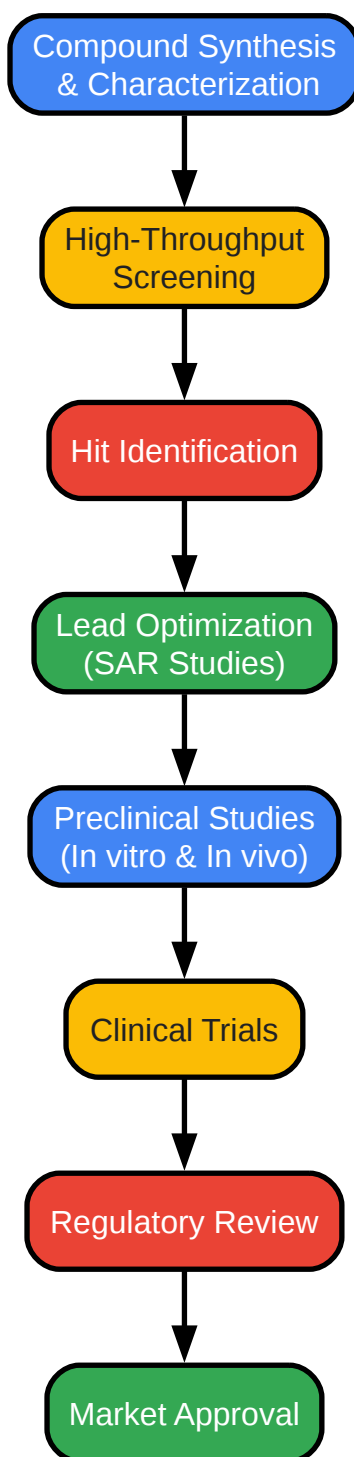
Some of the reported biological activities of hydrazone derivatives include:

- Antimicrobial
- Anticonvulsant
- Antidepressant
- Anti-inflammatory
- Analgesic
- Antiplatelet
- Antimalarial
- Anticancer
- Antifungal
- Antitubercular
- Antiviral

These activities suggest that compounds containing a hydrazine or hydrazone moiety are of interest in drug discovery and development.

General Experimental Workflow in Drug Discovery

For a novel compound like **(2-Propoxybenzyl)hydrazine**, a typical drug discovery and development workflow would be followed to assess its therapeutic potential. The following diagram illustrates a simplified, high-level workflow.



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Caption: A simplified workflow for drug discovery and development.

Signaling Pathways

There is currently no information available in the scientific literature that links **(2-Propoxybenzyl)hydrazine** to any specific signaling pathways. Research would be required to determine if this compound has any biological targets and, if so, which cellular signaling cascades it modulates.

Conclusion

(2-Propoxybenzyl)hydrazine (CAS 2682114-21-0) is a commercially available chemical compound. However, there is a significant lack of publicly available data regarding its synthesis, experimental protocols, and biological activity. While the broader class of hydrazone-containing compounds has shown a wide range of pharmacological activities, the specific properties of **(2-Propoxybenzyl)hydrazine** remain to be elucidated through dedicated research. The information presented in this guide is intended to provide a general overview based on related chemical classes and standard drug discovery workflows. For detailed technical information, researchers and drug development professionals are advised to consult specialized chemical databases or initiate their own investigations.

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References

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- 2. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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